

# 1-(Chloroacetyl)azocane: A Versatile Building Block for Complex Molecule Synthesis

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## Compound of Interest

Compound Name: 1-(Chloroacetyl)azocane

CAS No.: 14368-26-4

Cat. No.: B1285578

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction: Unlocking the Potential of a Bifunctional Scaffold

In the landscape of modern organic synthesis and drug discovery, the strategic incorporation of unique structural motifs is paramount to accessing novel chemical space and developing next-generation therapeutics. **1-(Chloroacetyl)azocane**, a bifunctional molecule featuring a reactive chloroacetyl group appended to a flexible, medium-sized azocane ring, represents a powerful and underexplored building block for the construction of complex molecular architectures. The chloroacetyl moiety serves as a versatile electrophilic handle for a wide array of nucleophilic substitution reactions, while the eight-membered azocane scaffold can impart desirable physicochemical properties, such as improved solubility and metabolic stability, to target molecules. This guide provides a comprehensive overview of the synthesis, characterization, and synthetic applications of **1-(chloroacetyl)azocane**, complete with detailed experimental protocols to empower researchers in their synthetic endeavors.

The presence of the  $\alpha$ -chloroamide functionality is a key feature in numerous biologically active compounds and is a valuable precursor for the synthesis of a diverse range of heterocyclic systems.[1] The strategic use of such building blocks is crucial in medicinal chemistry for the rapid generation of compound libraries for screening and lead optimization.[2] This document

will detail the preparation of **1-(chloroacetyl)azocane** and explore its potential in the synthesis of more complex structures, providing a foundation for its use in drug development and materials science.

## Physicochemical Properties

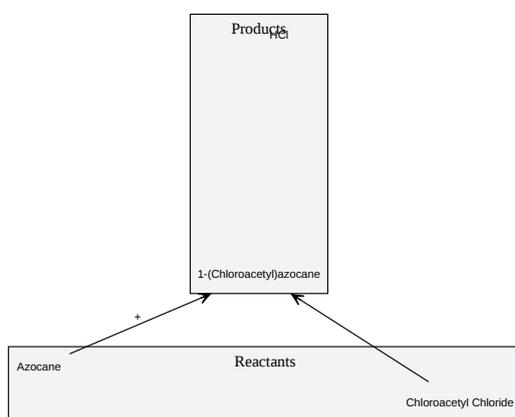
A clear understanding of the fundamental properties of **1-(chloroacetyl)azocane** is essential for its effective use in synthesis.

Property	Value	Source
CAS Number	14368-26-4	
Molecular Formula	C <sub>9</sub> H <sub>16</sub> ClNO	
Molecular Weight	189.68 g/mol	
Appearance	Predicted: Colorless to pale yellow oil or low-melting solid	-

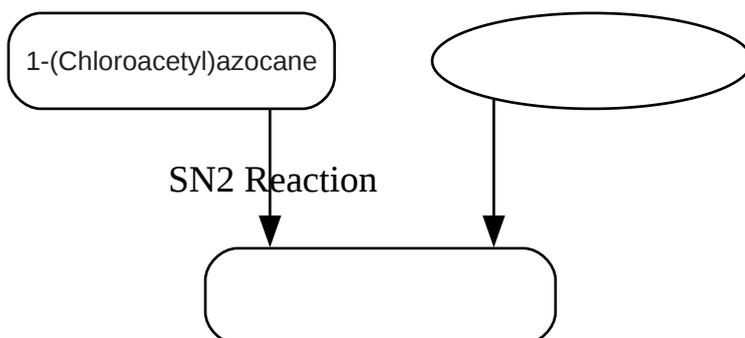
## Synthesis and Characterization

The synthesis of **1-(chloroacetyl)azocane** is a straightforward N-acylation reaction between azocane and chloroacetyl chloride. This reaction is analogous to the well-established Schotten-Baumann conditions and similar procedures used in the synthesis of other N-chloroacetylated amines, such as the precursor to the local anesthetic lidocaine.<sup>[2][3]</sup>

## Reaction Scheme



Base (e.g., Triethylamine)



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## Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [3. Chloroacetyl chloride\(79-04-9\) IR Spectrum](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
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